

Triamylamine reaction with oxidizing agents

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Triamylamine

CAS No.: 621-77-2

Cat. No.: S702404

Get Quote

Chemical Identity and Hazards

Triamylamine (also known as tri-n-pentylamine) is a chemical compound that poses specific hazards when it encounters oxidizing agents.

- Reactivity Profile:** **Triamylamine** may react with oxidizing agents. [1] It also neutralizes acids in exothermic reactions to form salts and water. [1] It may be incompatible with other materials such as isocyanates, halogenated organics, peroxides, acidic phenols, epoxides, anhydrides, and acid halides. [1] [2]
- General Hazards:** It is a combustible liquid and causes irritation upon contact with skin, eyes, and the respiratory system. [1]

Physical and Chemical Property Data

The table below summarizes key quantitative data for **triamylamine**, which is critical for risk assessment and experimental planning. [1] [2]

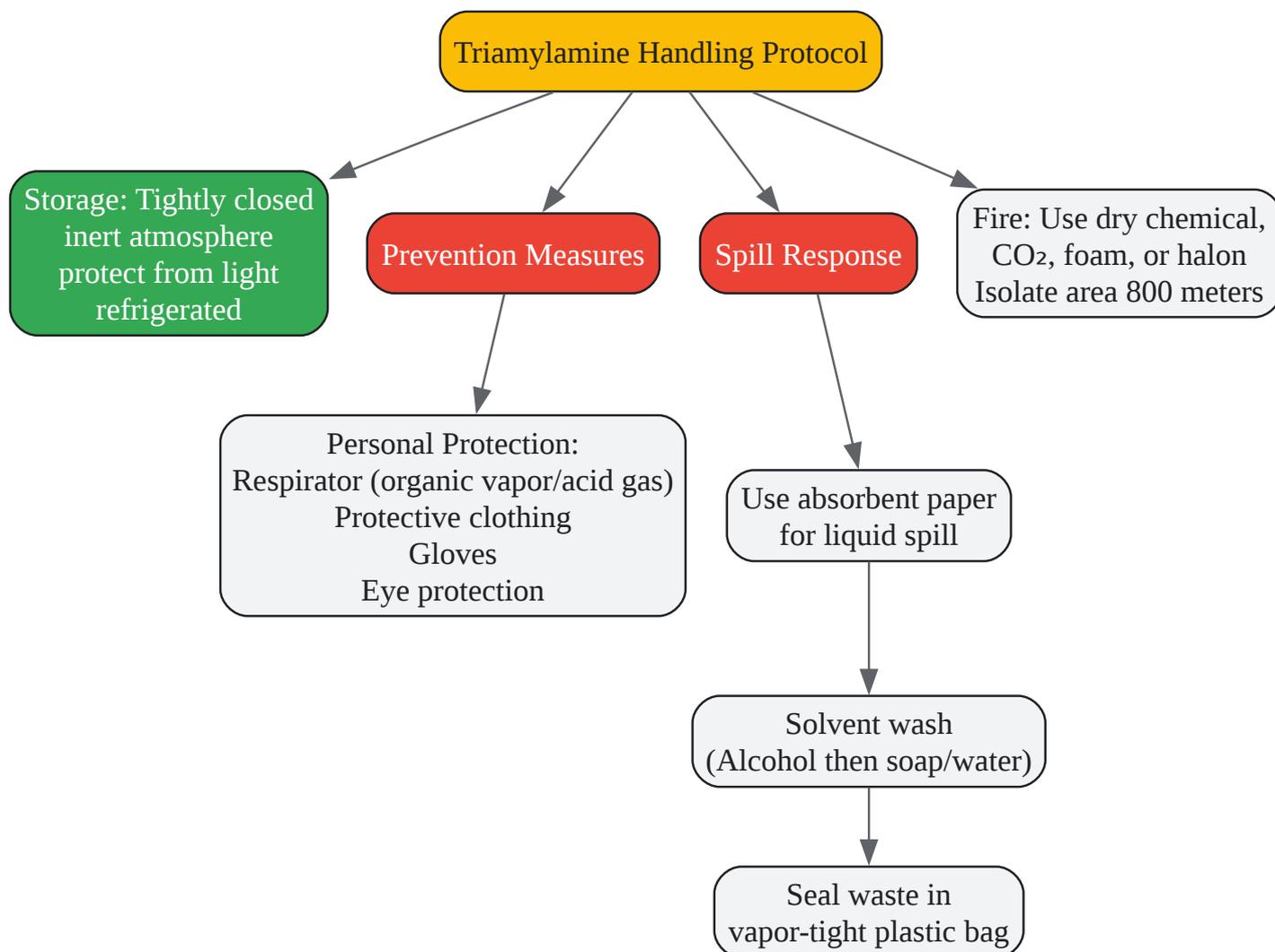
Property	Value
CAS Number	621-77-2 [1] [2]
Molecular Formula	C ₁₅ H ₃₃ N [1] [2]

Property	Value
Molecular Weight	227.43 g/mol [2]
Physical Description	Clear colorless to yellow liquid with an amine odor [1]
Boiling Point	464 to 473 °F (at 760 mmHg) [1]
Flash Point	215 °F [1]
Density	0.7907 at 68°F [1]
Vapor Density	7.83 (Heavier than air) [1]
Water Solubility	Insoluble [1]

Experimental Handling & Safety Protocol

Title: Safe Handling and Emergency Response for **Triamylamine**

Objective: To outline the procedures for the safe handling, storage, and emergency response for incidents involving **triamylamine**, particularly in contexts where it may contact oxidizing agents.



[Click to download full resolution via product page](#)

Personal Protective Equipment (PPE)

- **Respirator:** Where the neat test chemical is weighed and diluted, a NIOSH-approved half-face respirator equipped with an organic vapor/acid gas cartridge with a dust/mist filter is recommended. [1]
- **Skin Protection:** Wear suitable protective clothing and gloves. [1]
- **Eye Protection:** Use safety goggles or a face shield. [1]

Storage and Handling

- **Storage Conditions:** Protect this chemical from exposure to light. Keep the container tightly closed under an inert atmosphere, and store under refrigerated temperatures (2-8°C). [1] [2]
- **Handling Area:** Work in a well-ventilated area, preferably a fume hood. Avoid all contact with oxidizing agents and other incompatible materials. [1]

Emergency Response

- **Spill Response:**
 - Isolate the area in all directions for at least 50 meters (150 feet). [1]
 - Use absorbent paper to pick up all liquid spill material. Solvent wash all contaminated surfaces with alcohol followed by washing with a strong soap and water solution. [1]
 - Seal all contaminated clothing and absorbent paper in a vapor-tight plastic bag for eventual disposal. [1]
- **Fire Fighting:** This chemical is combustible. Use a dry chemical, carbon dioxide, foam, or halon extinguisher. If a large container (like a tank) is involved in a fire, isolate the area for 800 meters (1/2 mile) in all directions. [1]
- **First Aid:**
 - **Eyes:** Immediately flush with water or normal saline for 20-30 minutes and seek medical attention. [1]
 - **Skin:** Immediately flood with water, remove contaminated clothing, and wash thoroughly with soap and water. If irritation develops, seek medical help. [1]
 - **Inhalation:** Immediately leave the contaminated area and take deep breaths of fresh air. If symptoms develop, call a physician. [1]
 - **Ingestion: Do not induce vomiting.** If the victim is conscious, give 1-2 glasses of water to dilute and immediately call a hospital or poison control center. [1]

Application Notes for Researchers

- **Primary Use:** Based on the search results, one documented use of **triamylamine** is as a corrosion inhibitor and in insecticidal preparations. [2]
- **Reactivity Consideration:** The exothermic nature of its reaction with acids should be factored into reaction scale-up and thermal management strategies.
- **Waste Disposal:** Contaminated materials and spill residues must be disposed of as hazardous waste in accordance with local, state, and federal regulations.

Important Limitations

It is important to note that the information presented is based on general chemical safety data. For specific experimental applications, especially at a large scale or under non-standard conditions, further consultation of specialized literature and a thorough risk assessment are essential.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. TRI-N-AMYLAMINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
2. 621-77-2 | CAS DataBase [chemicalbook.com]

To cite this document: Smolecule. [Triamylamine reaction with oxidizing agents]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b702404#triamylamine-reaction-with-oxidizing-agents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com